

Safe Disposal Protocol for SKF 96365

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Compound of Interest

Compound Name: Skf 96365

Cat. No.: B1663603

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Proper Handling and Disposal of **SKF 96365**

This document provides essential safety and logistical information for the proper disposal of **SKF 96365**, a compound identified as a blocker of receptor-mediated calcium entry. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard Identification and Safety Data

SKF 96365 (hydrochloride) is classified with the following hazards:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

It is imperative to handle this compound with appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask (type N95 or equivalent).[2]

Hazard Classification	GHS Hazard Statement	Precautionary Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Skin Irritation (Category 2)	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED:

Remove victim to fresh air and keep at rest in a position comfortable for breathing.

P312: Call a POISON CENTER or doctor/physician if you feel unwell. P403+P233: Store in a well-ventilated place. Keep container tightly closed.

Experimental Protocols: Disposal of SKF 96365

The following step-by-step procedure outlines the recommended protocol for the disposal of **SKF 96365**. This procedure is based on general best practices for the disposal of hazardous laboratory chemicals.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, gloves, lab coat, N95 dust mask.
- Sealable, airtight, and compatible hazardous waste container.
- Hazardous waste label.
- Chemical fume hood.

Procedure:

- Preparation:
 - Ensure all personnel handling the waste are trained in hazardous waste disposal procedures.
 - Work within a certified laboratory chemical fume hood.
 - Wear all required PPE to prevent skin, eye, and respiratory exposure.

- Waste Collection:
 - Collect pure **SKF 96365** and any solutions containing it in a designated hazardous waste container.
 - The container must be compatible with the chemical; the original container is often a suitable choice.[\[3\]](#)
 - Ensure the container is properly sealed and airtight to prevent leaks or the release of vapors.
- Labeling:
 - Attach a completed hazardous waste label to the container as soon as the first waste is added.
 - The label must clearly identify the contents as "Hazardous Waste" and specify "**SKF 96365**". List all components and their approximate concentrations.
- Storage:
 - Store the waste container in a designated, secure waste accumulation area.
 - Segregate the container from incompatible materials, such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[4\]](#)
 - Do not allow the undiluted product or large quantities of it to reach ground water, water courses, or sewage systems.[\[1\]](#)
- Disposal:
 - Do not dispose of **SKF 96365** down the sink or in regular trash.[\[3\]](#)[\[5\]](#)
 - Arrange for collection by a licensed hazardous waste disposal service. Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup.[\[3\]](#)
 - Follow all local, regional, and national regulations for hazardous waste disposal.

- Decontamination:
 - Thoroughly decontaminate any surfaces or equipment that may have come into contact with **SKF 96365**.
 - Dispose of any contaminated materials (e.g., paper towels, gloves) as hazardous waste in the same container.

Disposal Workflow Diagram

SKF 96365 Disposal Workflow



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Caption: A flowchart illustrating the step-by-step procedure for the safe disposal of **SKF 96365**.

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